

# In-depth Technical Guide: 1-Naphthylhydrazine Hydrochloride (CAS 2243-56-3)

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## Compound of Interest

**Compound Name:** 1-Naphthylhydrazine hydrochloride

**Cat. No.:** B145922

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical constants, experimental data, and known biological activities of **1-Naphthylhydrazine hydrochloride** (CAS No. 2243-56-3). The information is presented to support research, development, and safety protocols involving this compound.

## Core Physical and Chemical Data

**1-Naphthylhydrazine hydrochloride** is a naphthalene derivative characterized by a hydrazine group attached to the naphthalene ring. It is typically available as a white to off-white crystalline powder and is soluble in water.

## Summary of Physical Constants

The following table summarizes the key physical and chemical properties of **1-Naphthylhydrazine hydrochloride**.

| Property                | Value  | Source(s)           |
|-------------------------|--|---------------------|
| CAS Number              | 2243-56-3  | <a href="#">[1]</a> |
| Molecular Formula       | C <sub>10</sub> H <sub>11</sub> ClN <sub>2</sub> | <a href="#">[1]</a> |
| Molecular Weight        | 194.66 g/mol                                     | <a href="#">[2]</a> |
| Appearance              | White to off-white crystalline powder            | <a href="#">[2]</a> |
| Boiling Point           | 362.9 °C at 760 mmHg                             | <a href="#">[2]</a> |
| Flash Point             | 203.9 °C   | <a href="#">[2]</a> |
| Solubility              | Soluble in water                                 | <a href="#">[2]</a> |
| ACD/LogP                | 2.48   | <a href="#">[2]</a> |
| Polar Surface Area      | 3.24 Å <sup>2</sup>                              | <a href="#">[2]</a> |
| Hydrogen Bond Donors    | 3  | <a href="#">[2]</a> |
| Hydrogen Bond Acceptors | 2  | <a href="#">[2]</a> |
| Storage Temperature     | 2-8°C, under inert gas                           | <a href="#">[2]</a> |

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-Naphthylhydrazine hydrochloride**.

| Spectrum Type          | Key Features and Observations   |
|------------------------|---|
| Infrared (IR)          | An IR spectrum is available from the NIST WebBook, which can be used for structural confirmation by identifying characteristic functional group vibrations. <a href="#">[1]</a> |
| <sup>1</sup> H NMR     | Data from ChemicalBook indicates the availability of <sup>1</sup> H NMR spectra for structural elucidation. <a href="#">[3]</a>   |
| Mass Spectrometry (MS) | Electron Ionization Mass Spectrometry (EI-MS) data shows a peak at m/z 159.1, corresponding to the [M-HCl] <sup>+</sup> fragment. <a href="#">[3]</a>                           |

## Experimental Protocols

Detailed methodologies are essential for the consistent synthesis and analysis of **1-Naphthylhydrazine hydrochloride**.

### Synthesis of 1-Naphthylhydrazine Hydrochloride from 2-Naphthylamine[3]

This protocol details a two-stage synthesis process.

#### Materials:

- 2-Naphthylamine
- 6.0 M Hydrochloric acid (HCl)
- Sodium nitrite (NaNO<sub>2</sub>)
- Stannous chloride (SnCl<sub>2</sub>)
- Water (H<sub>2</sub>O)
- Ether (Et<sub>2</sub>O)

- Hexane

- Ice

Procedure:

#### Stage 1: Diazotization

- Prepare a suspension of 2-naphthylamine (e.g., 800 mg, 5.59 mmol) in 6.0 M HCl (6 mL) in a suitable reaction vessel.
- Cool the suspension in a water-ice bath.
- Slowly add a solution of sodium nitrite (e.g., 578 mg, 8.38 mmol) in water (1.2 mL) to the cooled suspension over 2 minutes.
- Stir the resulting solution in the water-ice bath for 1 hour to ensure the completion of the diazotization reaction.

#### Stage 2: Reduction

- To the diazotized solution, slowly add stannous chloride (e.g., 3.71 g, 19.56 mmol) over 5 minutes while maintaining the temperature with the water-ice bath.
- Stir the resulting suspension in the water-ice bath for 3.5 hours.
- Filter the suspension to collect the solid product.

#### Purification:

- Wash the collected solid sequentially with the following:
  - Ice-cold water (4 x 8 mL)
  - Room temperature water (1 x 8 mL)
  - Ice-cold ether (2 x 4 mL)
  - A 1:1 mixture of ether and hexane (2 x 4 mL)

- Hexane (2 x 5 mL)
- Dry the purified solid to yield **1-Naphthylhydrazine hydrochloride**.

## Analytical Methods for Hydrazine Compounds

While a specific, validated protocol for the routine analysis of **1-Naphthylhydrazine hydrochloride** is not readily available in the cited literature, general methods for hydrazine determination can be adapted. These often involve derivatization to enhance detectability and stability.<sup>[4][5]</sup>

### 1. High-Performance Liquid Chromatography (HPLC) with UV Detection<sup>[5]</sup>

- Principle: Hydrazine compounds can be derivatized with an aldehyde, such as benzaldehyde, to form a stable hydrazone that can be readily detected by UV-Vis spectrophotometry.
- Sample Preparation (General Approach):
  - Dissolve the sample containing **1-Naphthylhydrazine hydrochloride** in a suitable solvent (e.g., methanol or a buffered aqueous solution).
  - Add a solution of benzaldehyde in methanol.
  - Allow the reaction to proceed for a short period (e.g., 5 minutes) to form the naphthalenylhydrazone derivative.
- Chromatographic Conditions (Example):
  - Column: A C18 reversed-phase column is typically suitable.
  - Mobile Phase: A mixture of an aqueous buffer (e.g., sodium borate) and an organic solvent (e.g., methanol or acetonitrile).
  - Detection: UV detector set at a wavelength appropriate for the formed hydrazone.

### 2. Gas Chromatography-Mass Spectrometry (GC-MS)

- Principle: For volatile hydrazine derivatives, GC-MS provides high sensitivity and specificity. Derivatization is often necessary to improve volatility and thermal stability.
- Derivatization: Acetone can be used as a derivatizing agent to form the corresponding acetone azine, which is more amenable to GC analysis.
- Analysis: The derivatized sample is injected into the GC-MS system for separation and identification based on retention time and mass spectrum.

## Biological Activity and Toxicological Profile

The biological activities of **1-Naphthylhydrazine hydrochloride** are not extensively characterized in the scientific literature. However, preliminary studies and the activities of related compounds suggest potential areas of interest and concern for researchers.

## Potential Therapeutic Applications

- Anticancer and Antimicrobial Properties: **1-Naphthylhydrazine hydrochloride** has been investigated for its potential anticancer and antimicrobial activities.<sup>[2]</sup> The broader class of hydrazide-hydrazone derivatives has shown a wide range of biological effects, including antibacterial, antifungal, anticonvulsant, anti-inflammatory, and antitumor activities.<sup>[6][7]</sup> Naphthalene-substituted triazole spirodienones, which can be synthesized from hydrazine derivatives, have demonstrated significant cytotoxic activity against cancer cell lines.<sup>[8]</sup> Similarly, naphthalimide hydrazide derivatives have shown potent antibacterial activity against carbapenem-resistant *Acinetobacter baumannii*.<sup>[9]</sup>

## Toxicological Profile

- General Toxicity: Hydrazine and its derivatives are known to be toxic.<sup>[10]</sup> **1-Naphthylhydrazine hydrochloride** is classified as harmful if swallowed, in contact with skin, or if inhaled, and it can cause skin and eye irritation.
- Carcinogenicity: While specific studies on the carcinogenicity of **1-Naphthylhydrazine hydrochloride** are limited, a related compound, 1-hydrazinophthalazine hydrochloride, has been shown to increase the incidence of lung tumors in mice, suggesting a potential tumorigenic effect for this class of compounds.<sup>[11]</sup> The metabolic activation of hydrazines can lead to the formation of reactive species that may damage cellular macromolecules.<sup>[10]</sup>

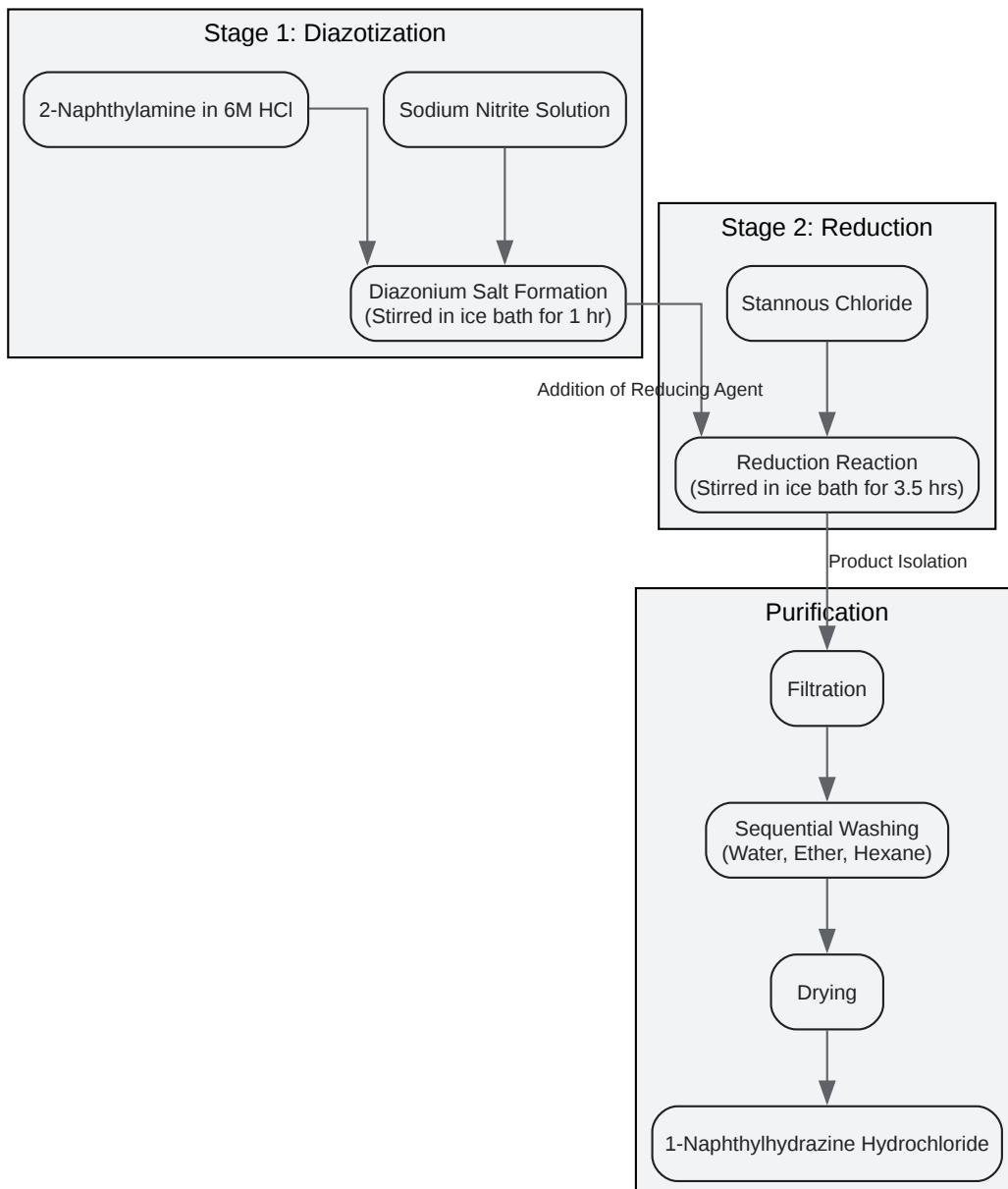
Due to the lack of detailed studies on specific signaling pathways for **1-Naphthylhydrazine hydrochloride**, a diagram for a biological pathway cannot be provided at this time.

## Visualizations

### Synthesis Workflow of **1-Naphthylhydrazine Hydrochloride**

The following diagram illustrates the key steps in the synthesis of **1-Naphthylhydrazine hydrochloride** from 2-naphthylamine.

## Synthesis of 1-Naphthylhydrazine Hydrochloride

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- To cite this document: BenchChem. [In-depth Technical Guide: 1-Naphthylhydrazine Hydrochloride (CAS 2243-56-3)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b145922#cas-number-2243-56-3-physical-constants-and-data>]

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